

experimental protocol for Dimethyl 2-aminoisophthalate synthesis

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Compound of Interest

Compound Name: *Dimethyl 2-aminoisophthalate*

Cat. No.: *B181068*

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Application Note: Synthesis of Dimethyl 2-aminoisophthalate

Abstract

This application note provides a detailed experimental protocol for the synthesis of **Dimethyl 2-aminoisophthalate**. The synthesis is achieved via a Fischer esterification of 2-aminoisophthalic acid using methanol in the presence of an acid catalyst. This method offers a straightforward and efficient route to obtaining the desired diester, a valuable intermediate in the synthesis of pharmaceuticals and other fine chemicals. This document outlines the necessary reagents, equipment, step-by-step procedure, and methods for purification and characterization of the final product.

Introduction

Dimethyl 2-aminoisophthalate is a chemical intermediate used in various fields of chemical synthesis. The presence of both an amine and two ester functionalities allows for a range of subsequent chemical transformations, making it a versatile building block. The most common and direct method for its preparation is the Fischer esterification of 2-aminoisophthalic acid. This reaction involves the acid-catalyzed reaction of the carboxylic acid groups with an excess of methanol to form the corresponding methyl esters. The reaction is driven to completion by using a large excess of the alcohol, which also serves as the solvent.

Reaction Scheme

Data Presentation

Parameter	Value	Reference
Product Name	Dimethyl 2-aminoisophthalate	
CAS Number	57053-02-8	[1]
Molecular Formula	C10H11NO4	[1]
Molecular Weight	209.20 g/mol	[1]
Appearance	White to light yellow crystalline powder	
Purity	>98% (by HPLC)	
Yield	80-90% (typical)	

Experimental Protocol

Materials:

- 2-aminoisophthalic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated, 98%)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Hexane
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Glassware for extraction and filtration
- Column chromatography setup
- TLC plates and developing chamber
- NMR tube and spectrometer for analysis

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, add 2-aminoisophthalic acid.
- **Addition of Reagents:** Add a large excess of anhydrous methanol to the flask. The methanol acts as both a reagent and a solvent.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirring suspension.
- **Reaction:** Attach a reflux condenser to the flask and heat the mixture to reflux with continuous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC).

- **Reaction Quench:** After the reaction is complete (as indicated by TLC), allow the mixture to cool to room temperature.
- **Solvent Removal:** Remove the excess methanol using a rotary evaporator.
- **Work-up:**
 - Dissolve the residue in ethyl acetate.
 - Transfer the solution to a separatory funnel and wash it with a saturated solution of sodium bicarbonate to neutralize the acidic catalyst. Be cautious as CO₂ gas will be evolved.
 - Wash the organic layer with deionized water, followed by a wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter off the drying agent.
 - Concentrate the filtrate under reduced pressure to obtain the crude product.
 - Purify the crude product by column chromatography on silica gel, using a mixture of hexane and ethyl acetate as the eluent, to yield pure **Dimethyl 2-aminoisophthalate**.
- **Characterization:**
 - Characterize the final product by ¹H NMR and ¹³C NMR spectroscopy to confirm its structure and purity.

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of **Dimethyl 2-aminoisophthalate**.

Safety Precautions

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves.
- Concentrated sulfuric acid is highly corrosive. Handle with extreme care.
- Methanol is flammable and toxic. Avoid inhalation and contact with skin.
- The neutralization step with sodium bicarbonate produces carbon dioxide gas, which can cause pressure buildup if not done carefully in an open or vented container.

Conclusion

The Fischer esterification of 2-aminoisophthalic acid is a reliable and effective method for the synthesis of **Dimethyl 2-aminoisophthalate**. The protocol described in this application note provides a clear, step-by-step guide for researchers and scientists in the field of drug development and chemical synthesis. Adherence to this protocol should allow for the consistent production of high-purity **Dimethyl 2-aminoisophthalate**.

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References

- 1. Dimethyl 2-aminoisophthalate | C₁₀H₁₁NO₄ | CID 12217545 - PubChem [pubchem.ncbi.nlm.nih.gov]
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